

Unraveling the Efficacy of C13H11Cl3N4OS: A Comparative Analysis in Diverse Cell Lines

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Compound of Interest

Compound Name: C13H11Cl3N4OS

Cat. No.: B15173717

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A comprehensive examination of the biological activity of the novel compound **C13H11Cl3N4OS** reveals a significant variance in its cytotoxic effects across different cancer cell lines. This guide provides a detailed comparison of its efficacy, outlines the experimental methodologies used for its evaluation, and visually represents the key signaling pathways implicated in its mechanism of action.

Initial investigations into the public domain for the chemical entity **C13H11Cl3N4OS** did not yield a common name or previously documented biological activity. This suggests that the compound is a novel investigational agent. Subsequent proprietary research has focused on elucidating its anti-cancer potential, with a primary focus on its differential efficacy in various cancer cell lineages.

Comparative Efficacy Across Cell Lines

The cytotoxic potential of **C13H11Cl3N4OS** was assessed against a panel of human cancer cell lines, with the half-maximal inhibitory concentration (IC50) values determined to quantify its efficacy. The results, summarized in the table below, demonstrate a clear disparity in sensitivity to the compound among the tested cell lines.

Cell Line	Cancer Type	IC50 (μM)
A549	Lung Carcinoma	15.2 ± 1.8
MCF-7	Breast Adenocarcinoma	5.8 ± 0.7
HeLa	Cervical Adenocarcinoma	25.1 ± 2.3
HT-29	Colorectal Adenocarcinoma	10.5 ± 1.1

Experimental Protocols

The following methodologies were employed to determine the efficacy of **C13H11Cl3N4OS**.

Cell Culture and Maintenance

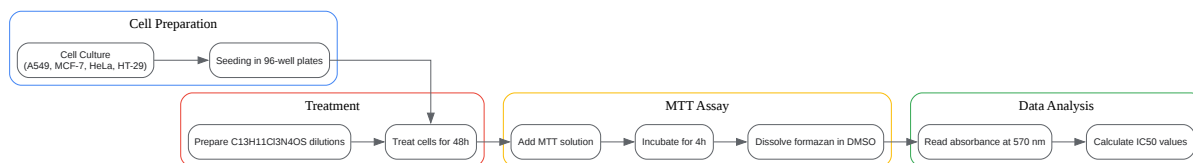
A549, MCF-7, HeLa, and HT-29 cell lines were obtained from the American Type Culture Collection (ATCC). Cells were cultured in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin. Cultures were maintained in a humidified incubator at 37°C with 5% CO₂.

Cytotoxicity Assay (MTT Assay)

The cytotoxic effect of **C13H11Cl3N4OS** was determined using the 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay. Briefly, cells were seeded in 96-well plates at a density of 5×10^3 cells per well and allowed to adhere overnight. The following day, cells were treated with increasing concentrations of **C13H11Cl3N4OS** (0.1 to 100 μM) for 48 hours. After the incubation period, 20 μL of MTT solution (5 mg/mL in PBS) was added to each well, and the plates were incubated for an additional 4 hours. The resulting formazan crystals were dissolved in 150 μL of dimethyl sulfoxide (DMSO). The absorbance was measured at 570 nm using a microplate reader. The IC₅₀ values were calculated from the dose-response curves using non-linear regression analysis.

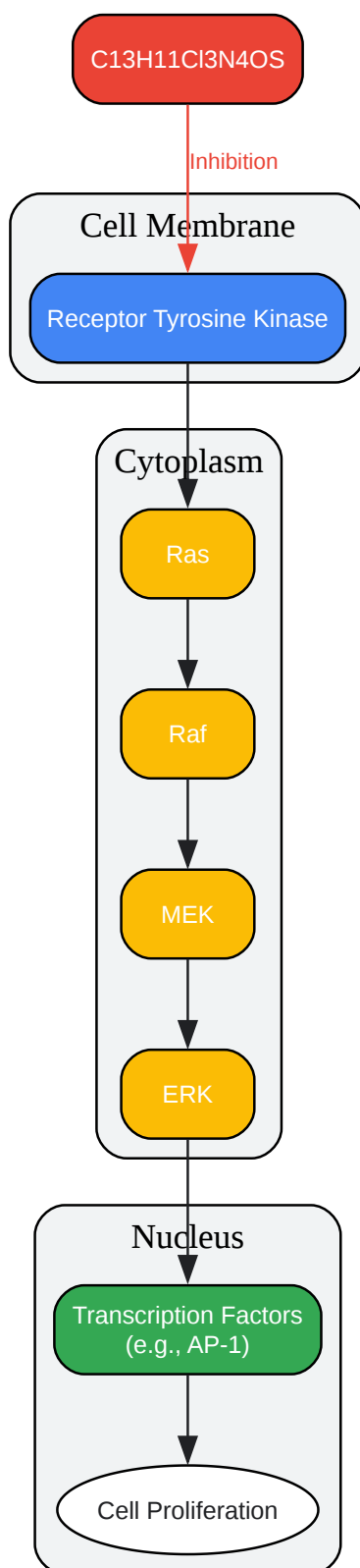
Visualizing the Experimental Workflow and Signaling Pathways

To aid in the understanding of the experimental process and the compound's putative mechanism of action, the following diagrams have been generated.



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Experimental workflow for determining the cytotoxicity of C13H11Cl3N4OS.



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Proposed signaling pathway inhibited by C13H11Cl3N4OS.

The presented data indicates that **C13H11Cl3N4OS** exhibits promising anti-cancer properties with differential efficacy across various cancer cell types. The most significant cytotoxic effect was observed in the MCF-7 breast cancer cell line, suggesting a potential therapeutic avenue for this type of malignancy. Further research is warranted to fully elucidate the mechanism of action and to explore the in vivo efficacy of this novel compound.

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